

# Strobane: A Technical Guide to its Physical and Chemical Properties

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## Compound of Interest

Compound Name: *Strobane*

Cat. No.: *B213053*

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## Introduction

**Strobane** is the trade name for a complex mixture of chlorinated terpenes, historically used as a broad-spectrum insecticide. Its use has been discontinued in many countries due to its environmental persistence and potential for bioaccumulation. This technical guide provides an in-depth overview of the known physical and chemical properties of **Strobane**, detailed experimental protocols for its analysis, and a discussion of its toxicological profile in the context of organochlorine pesticides.

**Strobane** is not a single chemical entity but rather a complex isomeric mixture resulting from the chlorination of terpenes, primarily alpha-pinene and camphene. This complexity presents unique challenges in its analytical characterization and toxicological assessment.

## Physical and Chemical Properties of Strobane

The physical and chemical properties of **Strobane** can vary depending on the specific manufacturing process and the degree of chlorination. The data presented below is a summary of reported values.

Property	Value	Source(s)
CAS Number	8001-50-1	[1]
Molecular Formula	C <sub>10</sub> H <sub>10</sub> Cl <sub>8</sub> / C <sub>10</sub> H <sub>9</sub> Cl <sub>7</sub> (as representative components)	[1]
Molecular Weight	Approximately 413.8 g/mol (for C <sub>10</sub> H <sub>10</sub> Cl <sub>8</sub> )	[1]
Appearance	Amber-colored viscous liquid	[1]
Density	~1.6 g/cm <sup>3</sup> at 25°C	[1]
Solubility	Insoluble in water; soluble in many organic solvents.	[1]
Synonyms	Terpene polychlorinates, Chlorinated camphene	[1]

## Experimental Protocols: Analysis of Strobane

The analysis of **Strobane** in environmental and biological matrices typically involves extraction, cleanup, and instrumental analysis, most commonly by gas chromatography. The following protocol is based on established methods for organochlorine pesticide analysis, such as U.S. Environmental Protection Agency (EPA) Method 8081B.

### Sample Preparation: Extraction and Cleanup

Objective: To isolate **Strobane** from the sample matrix and remove interfering substances.

Methodology:

- Extraction:
  - Solid Samples (e.g., soil, sediment): Soxhlet extraction or ultrasonic extraction with a suitable solvent system (e.g., hexane/acetone).
  - Liquid Samples (e.g., water): Liquid-liquid extraction with a non-polar solvent (e.g., dichloromethane or hexane).

- Cleanup:
  - The crude extract is often subjected to a cleanup step to remove co-extracted interfering compounds like lipids or other organic matter.
  - This is commonly achieved using adsorption chromatography with materials such as Florisil or silica gel. The choice of adsorbent and elution solvents depends on the specific matrix and target analytes.

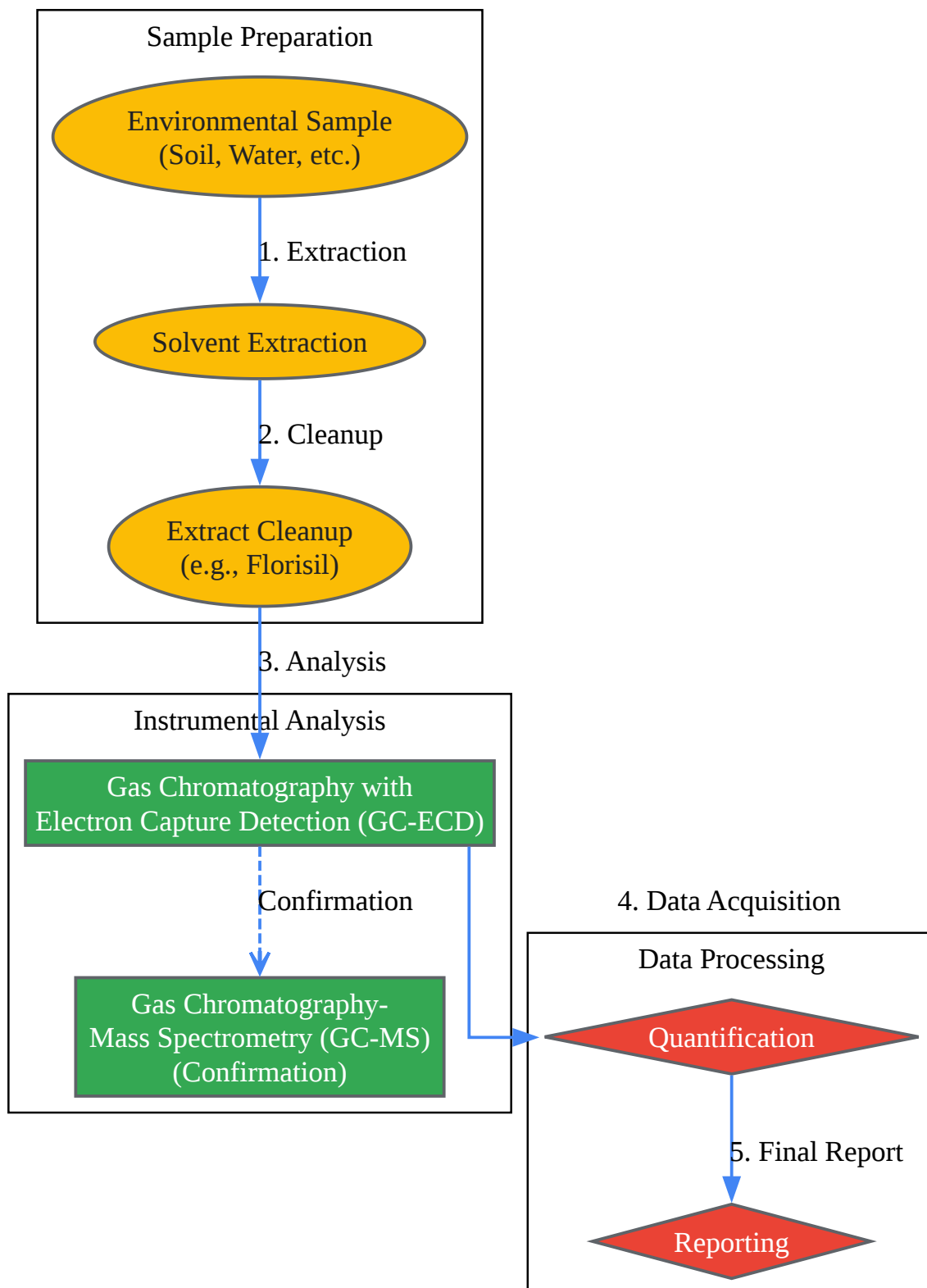
## Instrumental Analysis: Gas Chromatography (GC)

Objective: To separate the components of the **Strobane** mixture and quantify them.

Methodology:

- Instrumentation: A gas chromatograph equipped with an Electron Capture Detector (ECD) is the standard for the analysis of chlorinated pesticides due to its high sensitivity to halogenated compounds. A mass spectrometer (MS) can be used for confirmation of the identity of the components.
- GC Column: A non-polar or semi-polar capillary column is typically used for the separation of organochlorine pesticides.
- Operating Conditions:
  - Injector Temperature: Typically set between 200-250°C.
  - Oven Temperature Program: A temperature program is used to achieve optimal separation of the complex mixture of isomers in **Strobane**. A typical program might start at a lower temperature (e.g., 100-150°C) and ramp up to a higher temperature (e.g., 280-300°C).
  - Detector Temperature: Typically set between 300-320°C for an ECD.
- Quantification: Quantification is performed by comparing the peak areas or heights of the **Strobane** components in the sample to those of a known standard. Due to the complexity of the mixture, quantification is often based on the total response of a characteristic set of peaks.

## Analytical Workflow for Strobane



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Workflow for the analysis of **Strobane** in environmental samples.

## Toxicology and Biological Effects

### Mechanism of Action and Signaling Pathways

Specific molecular signaling pathways for **Strobane** have not been extensively characterized in the scientific literature. This is largely due to its nature as a complex mixture and its status as a legacy pesticide. However, as an organochlorine pesticide, its toxicological effects are generally understood to be similar to other compounds in this class.

Organochlorine pesticides are known to be neurotoxicants.[2] The primary mechanism of neurotoxicity for many organochlorine pesticides is the interference with ion channels in the nervous system. For example, compounds like DDT are known to affect sodium channels, leading to repetitive neuronal firing. Other organochlorines can act as antagonists of the gamma-aminobutyric acid (GABA) receptor-chloride channel complex, leading to central nervous system stimulation and convulsions.

Furthermore, many organochlorine pesticides are recognized as endocrine-disrupting chemicals.[3] They can interfere with the normal functioning of hormones, particularly steroid hormones, by mimicking or blocking their action, or by altering their synthesis and metabolism. This can lead to a wide range of adverse effects on reproduction and development.

### Carcinogenicity

The International Agency for Research on Cancer (IARC) has classified "Terpene polychlorinates (**Strobane**)" as Group 3: Not classifiable as to its carcinogenicity to humans.[1] This classification indicates that there is inadequate evidence of carcinogenicity in humans and inadequate or limited evidence in experimental animals. It is important to note that a lack of evidence for carcinogenicity is not the same as evidence for a lack of carcinogenicity.

## Conclusion

**Strobane** is a complex mixture of chlorinated terpenes with persistent and bioaccumulative properties. While its use as an insecticide has been phased out, its presence in the environment may still be of concern. The analytical methods for its detection are well-established, primarily relying on gas chromatography. Although specific signaling pathways for **Strobane** are not well-defined, its toxicological profile is consistent with that of other

organochlorine pesticides, with neurotoxicity and endocrine disruption being the primary concerns. Further research into the specific mechanisms of action of the individual components of **Strobane** could provide a more detailed understanding of its biological effects.

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## References

- 1. Strobane | C<sub>10</sub>H<sub>10</sub>Cl<sub>8</sub> | CID 5302 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Potential developmental neurotoxicity of pesticides used in Europe - PMC [pmc.ncbi.nlm.nih.gov]
- 3. beyondpesticides.org [beyondpesticides.org]
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